

8-Bromooctanoic Acid: Core Chemical & Physical Properties

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Compound Focus: 8-Bromooctanoic acid

CAS No.: 17696-11-6

Cat. No.: S666759

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Understanding the fundamental properties of a compound is crucial for all experimental procedures, from storage to reaction setup. The key data for **8-Bromooctanoic acid** is summarized in the table below.

Property	Value
CAS Number	17696-11-6 [1] [2] [3]
Molecular Formula	C ₈ H ₁₅ BrO ₂ [1] [4] [3]
Molecular Weight	223.11 g/mol [1] [4] [3]
Appearance	Off-white to cream crystalline powder [1] [3] [5]
Melting Point	35-41 °C [1] [3] [5]
Boiling Point	147-150 °C at 2 mmHg [1] [3]
Density	~1.324 g/cm ³ [1]
Flash Point	>110 °C [3] [5]
Water Solubility	Slightly soluble [4] [3]
pKa	4.77 (Predicted) [3]

Property	Value
Storage Conditions	Sealed in dry, at room temperature [3]

Common Synonyms:

- 8-Bromocaprylic acid [1] [3]
- omega-Bromocaprylic acid [1] [4]
- Octanoic acid, 8-bromo- [1] [5]

Frequently Asked Questions & Troubleshooting

Here are solutions to some common issues you might encounter while working with **8-Bromooctanoic acid**.

Q1: How can I synthesize 8-Bromooctanoic acid from its ester precursor? A common and efficient method involves the basic hydrolysis of Ethyl 8-bromooctanoate [3].

- **Procedure:**
 - Dissolve Ethyl 8-bromooctanoate (e.g., 1.0 g, 3.98 mmol) in ethanol (e.g., 10 mL) [3].
 - Slowly add a 1M sodium hydroxide solution (e.g., 3.98 mL) dropwise to the stirred solution at 0°C [3].
 - Continue stirring the reaction mixture at 0°C for approximately 5 hours [3].
 - After completion, acidify the mixture with 1M hydrochloric acid [3].
 - Extract the product with ethyl acetate (e.g., 3 x 10 mL) [3].
 - Wash the combined organic layers with saturated sodium bicarbonate and brine, then dry over anhydrous sodium sulfate [3].
 - Filter and concentrate under reduced pressure to obtain **8-Bromooctanoic acid** as a colorless oil or solid with a high yield (e.g., 97%) [3].

Q2: The compound appears as an oil during purification instead of a solid. What should I do? This is normal based on its low melting point. The reported melting point is 35-37°C, so it can melt at or even below room temperature [3] [5].

- **Solution:** To solidify the material, place the container in an ice bath or refrigerator. The compound should crystallize into an off-white powder [1] [3].

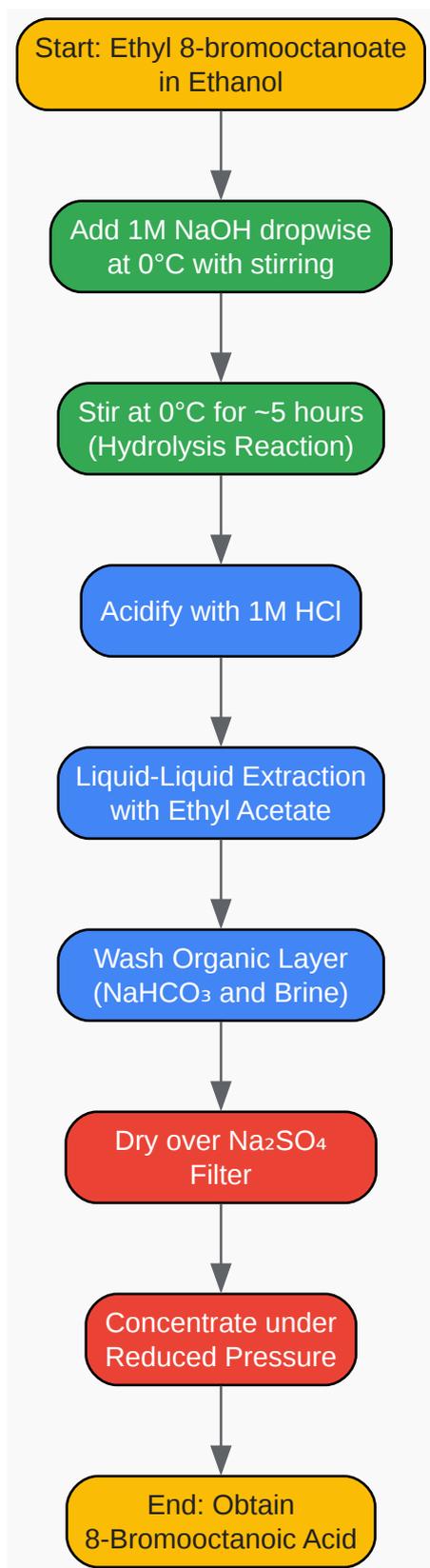
Q3: What are the critical safety precautions for handling this compound? **8-Bromooctanoic acid** is **corrosive** [2] [3] [5].

- **Hazard Statements:** Causes severe skin burns and eye damage (H314) [4] [5].
- **Personal Protective Equipment (PPE):** Always wear suitable protective clothing, gloves, and eye/face protection [3].
- **First Aid:** In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. If swallowed or in case of skin contact, seek medical attention [3].
- **Storage:** Store in a cool, dry place in a well-sealed container. Keep away from strong oxidizing agents and strong bases [4].

Q4: What is the primary application of 8-Bromooctanoic acid in research? This compound is primarily used as a **versatile building block in organic synthesis** [6] [4]. Its structure features a carboxylic acid and a terminal bromine, making it a valuable precursor for constructing more complex molecules. It is used in pharmaceutical research and the synthesis of other compounds, such as 8-Mercaptooctanoic acid [6] [4].

Experimental Workflow: Synthesis from Ester Precursor

The diagram below outlines the key steps for synthesizing **8-Bromooctanoic acid** from Ethyl 8-bromooctanoate.



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Information Gaps and Further Research

The current search results do not detail the use of **8-Bromooctanoic acid** as an extraction solvent. Its applications are centered on its role as a **reactant or synthetic intermediate** [6] [4].

To proceed with your work, you may need to:

- **Investigate Alternative Solvents:** Consider searching for specialized extraction solvents like supercritical CO₂, which is effective for removing residual solvents from sensitive active pharmaceutical ingredients (APIs) [7].
- **Consult Specialized Databases:** Deeper research into chemical engineering literature or patents on solvent extraction might provide more relevant information on bromoalkane applications.

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References

1. CAS 17696-11-6 8 - Bromooctanoic - Alfa Chemistry acid [alfa-chemistry.com]
2. - 8 | CAS 17696-11-6 | SCBT - Santa Cruz... Bromooctanoic Acid [scbt.com]
3. 17696-11-6 | CAS DataBase [chemicalbook.com]
4. - 8 , 95% | Fisher Scientific Bromooctanoic acid [fishersci.ca]
5. - 8 | CAS#:17696-11-6 | Chemsrce Bromooctanoic acid [chemsrc.com]
6. 17696-11-6| 8 - Bromooctanoic - Shandong Ranhang... Acid [ranhangchem.com]
7. Supercritical CO₂ Extraction of Organic from Flunisolide... Solvents [pmc.ncbi.nlm.nih.gov]

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